

# CAS number 131020-50-3 chemical information

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## Compound of Interest

Compound Name: *Methyl 1-methyl-1H-benzo[d]imidazole-6-carboxylate*

Cat. No.: *B164499*

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An In-depth Technical Guide to **Methyl 1-methyl-1H-benzo[d]imidazole-6-carboxylate** (CAS Number: 131020-50-3)

This technical guide provides a comprehensive overview of the chemical and biological information available for **Methyl 1-methyl-1H-benzo[d]imidazole-6-carboxylate**, a benzimidazole derivative of interest to researchers, scientists, and drug development professionals.

## Chemical Information

Chemical Name: **Methyl 1-methyl-1H-benzo[d]imidazole-6-carboxylate**.[\[1\]](#)

CAS Number: 131020-50-3.[\[1\]](#)

Synonyms:

- **METHYL 1-METHYL-1H-BENZO[D]IMIDAZOLE-6-CARBOXYLATE**.[\[1\]](#)
- Methyl 1-methyl-1H-benzimidazole-6-carboxylate.[\[1\]](#)
- methyl 1-methyl-1H-1,3-benzodiazole-6-carboxylate

## Physicochemical Properties

A comprehensive table of experimentally determined physicochemical properties for **Methyl 1-methyl-1H-benzo[d]imidazole-6-carboxylate** is not readily available in the public domain.

However, based on its chemical structure and data for related compounds, the following information can be inferred and should be verified experimentally.

Property	Value	Source/Reference
Molecular Formula	C <sub>10</sub> H <sub>10</sub> N <sub>2</sub> O <sub>2</sub>	[1]
Molecular Weight	190.199 g/mol	[1]
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	
Appearance	Data not available	

## Spectroscopic Data

Detailed experimental spectroscopic data (<sup>1</sup>H NMR, <sup>13</sup>C NMR, IR, Mass Spectrometry) for this specific compound is not available in the searched literature. Characterization of synthesized batches would be required to establish these spectral signatures. For structurally related benzimidazole derivatives, the carbonyl carbon (C=O) of the ester group typically appears in the <sup>13</sup>C NMR spectrum in the range of 165.5–167.1 ppm.[2] The methyl ester protons would be expected to show a singlet in the <sup>1</sup>H NMR spectrum.

## Synthesis

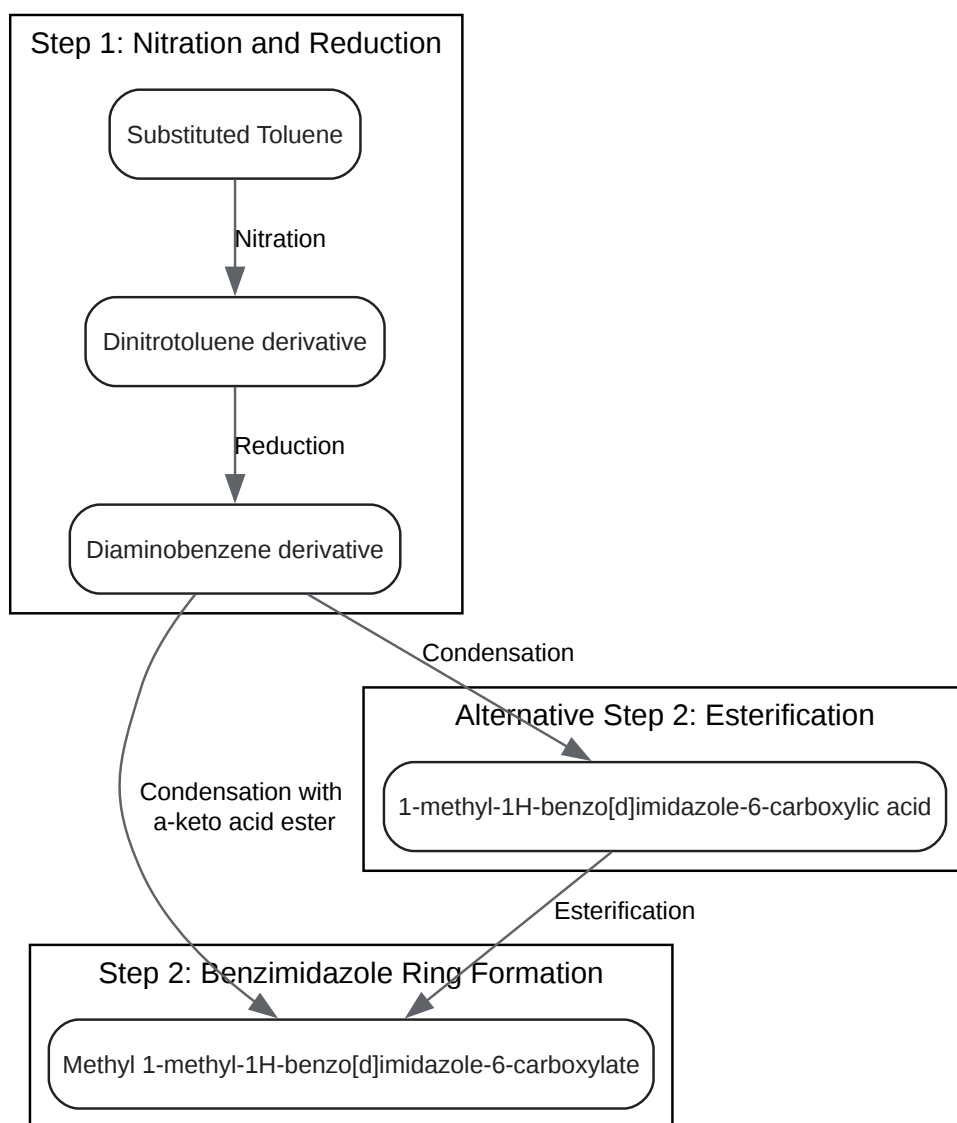
A specific, detailed experimental protocol for the synthesis of **Methyl 1-methyl-1H-benzo[d]imidazole-6-carboxylate** is not explicitly described in the available literature. However, a general synthetic approach can be proposed based on established benzimidazole synthesis methodologies.

## Proposed Synthetic Pathway

The synthesis would likely involve a multi-step process, starting from a substituted benzene derivative. A plausible route is the condensation of a substituted o-phenylenediamine with a suitable carboxylic acid or its derivative.

## DOT Script for Proposed Synthetic Pathway:

## Proposed Synthesis of Methyl 1-methyl-1H-benzo[d]imidazole-6-carboxylate

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Caption: Proposed synthetic routes for the target compound.

## General Experimental Considerations

- **Step 1: Preparation of the Diamine Intermediate:** This would likely begin with a suitable commercially available substituted toluene. Nitration followed by reduction of the nitro groups would yield the required 1,2-diaminobenzene derivative.
- **Step 2: Benzimidazole Ring Formation and Esterification:** The diamine can be condensed with a suitable dicarbonyl compound. Alternatively, condensation with a carboxylic acid followed by esterification of the resulting carboxylic acid would yield the final product. Patents describing the synthesis of similar benzimidazole derivatives often utilize condensation reactions in the presence of a coupling agent or under acidic conditions.

## Biological Activity and Potential Applications

While specific pharmacological data for **Methyl 1-methyl-1H-benzo[d]imidazole-6-carboxylate** is scarce, the benzimidazole scaffold is a well-established pharmacophore found in numerous FDA-approved drugs and biologically active compounds.

## General Biological Profile of Benzimidazoles

Benzimidazole derivatives have been extensively studied and have demonstrated a wide range of biological activities, including:

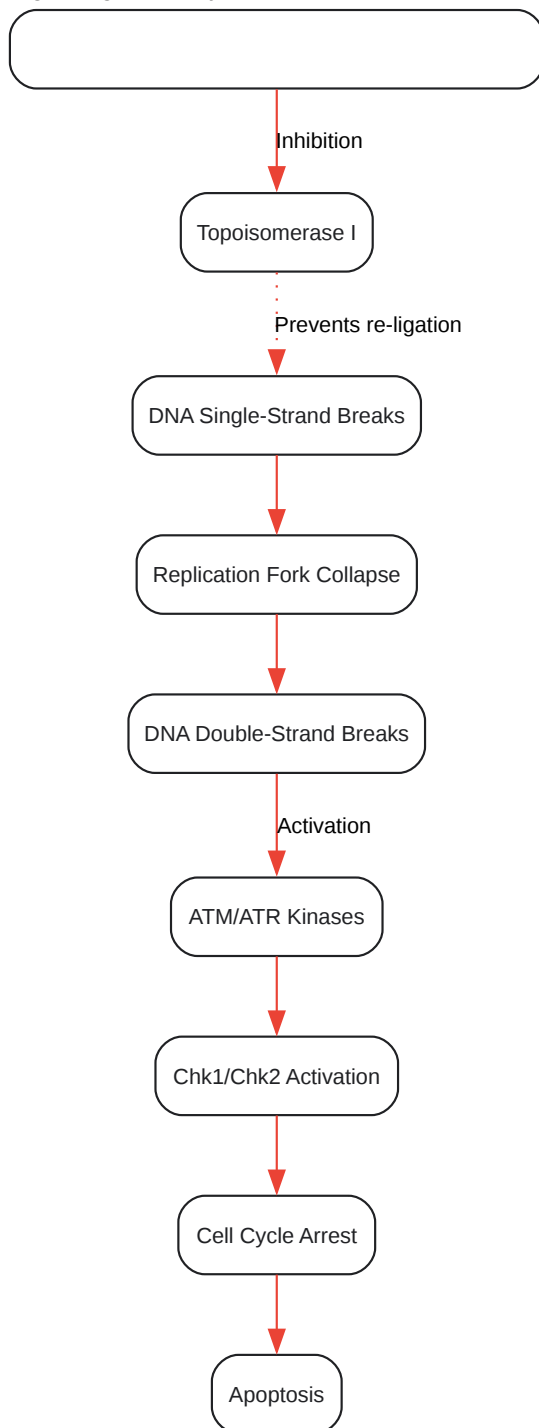
- **Anticancer Activity:** Many benzimidazole-containing compounds exhibit potent anticancer properties. One of the key mechanisms of action for some benzimidazole derivatives is the inhibition of topoisomerase I, an enzyme crucial for DNA replication and repair in cancer cells.<sup>[3][4][5]</sup>
- **Antimicrobial Activity:** The benzimidazole core is also present in several antimicrobial agents.

## Potential Signaling Pathway Involvement

Given the known anticancer activity of many benzimidazoles, a potential mechanism of action for **Methyl 1-methyl-1H-benzo[d]imidazole-6-carboxylate**, should it exhibit such properties, could involve the DNA damage response pathway. Inhibition of topoisomerase I leads to the formation of single-strand DNA breaks, which, if not repaired, are converted to double-strand breaks during DNA replication. This triggers a cascade of signaling events, ultimately leading to cell cycle arrest and apoptosis.

## DOT Script for a Potential Signaling Pathway:

Potential Signaling Pathway for Benzimidazole Anticancer Activity

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Caption: A hypothetical signaling pathway for anticancer activity.

## Safety Information

A specific Safety Data Sheet (SDS) for CAS number 131020-50-3 is not readily available. An SDS for a compound with the same name but a different CAS number (53484-20-1) indicates it is for research and development use only.<sup>[1]</sup> General safety precautions for handling similar chemical compounds should be followed. These typically include working in a well-ventilated area, wearing appropriate personal protective equipment (gloves, safety glasses), and avoiding ingestion, inhalation, and skin contact.

## Conclusion

**Methyl 1-methyl-1H-benzo[d]imidazole-6-carboxylate** is a benzimidazole derivative with potential for further investigation in drug discovery and development, given the broad biological activities associated with its core structure. Currently, there is a significant lack of publicly available experimental data for this specific compound, including its physicochemical properties, detailed synthetic protocols, and pharmacological profile. The information presented in this guide is based on data from structurally related compounds and general principles of medicinal chemistry. Further experimental work is necessary to fully characterize this molecule and explore its therapeutic potential.

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## References

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